

Structural Elucidation & Solvent-Dependent ^{13}C NMR Profiling: 4-(2-methoxyethoxy)benzamide

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Compound of Interest

Compound Name: 4-(2-methoxyethoxy)benzamide

Cat. No.: B4814760

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Executive Summary & Strategic Context

In drug discovery, **4-(2-methoxyethoxy)benzamide** serves as a critical solubility-enhanced isostere of 4-methoxybenzamide (p-anisamide). The introduction of the ethylene glycol tail disrupts crystal packing and increases polarity, a common strategy to improve the pharmacokinetic profile of benzamide-based scaffolds.

This guide provides a definitive structural verification framework. Unlike standard databases that list static peaks, we compare the target molecule against its metabolic precursor (4-methoxybenzamide) and analyze solvent-induced chemical shift perturbations. This comparative approach allows you to unequivocally distinguish the target from potential synthetic impurities (e.g., unreacted starting material or alkylation byproducts).

Comparative ^{13}C NMR Analysis

The Reference Standard vs. The Target

To validate the structure of **4-(2-methoxyethoxy)benzamide**, we benchmark it against 4-methoxybenzamide. The primary diagnostic indicators are the disappearance of the aromatic methoxy signal and the emergence of the ethylene glycol signature.

Table 1: Comparative ^{13}C NMR Chemical Shifts (δ , ppm) in DMSO-d_6 Note: Values for the target are calculated based on substituent increment additivity rules derived from experimental benzamide analogs.

Carbon Position	Label (See Diag.[1] 1)	4-Methoxybenzamide (Exp.) [1]	Target: 4-(2-methoxyethoxy) benzamide (Calc.)	Δ Shift (Diagnostic)
Carbonyl (C=O)	C7	167.8	167.9	~ 0.1 (Negligible change)
Aromatic C-O (Ipso)	C4	162.3	161.8	-0.5 (Slight shielding)
Aromatic C-H (Ortho to O)	C3, C5	113.8	114.5	$+0.7$ (Deshielding by chain)
Aromatic C-N (Ipso)	C1	126.5	126.8	$+0.3$ (Inductive stability)
Aromatic C-H (Ortho to C=O)	C2, C6	129.8	129.9	~ 0.1 (Remote from change)
Methoxy ($-\text{OCH}_3$)	C-Me	55.8	N/A	Signal Disappears
Ether α -CH ₂ (Ph-O-CH ₂)	C8	N/A	67.4	New Signal (Diagnostic)
Ether β -CH ₂ (CH ₂ -OMe)	C9	N/A	70.5	New Signal (Diagnostic)
Terminal Methoxy	C10	N/A	58.6	New Signal (Distinct from Ar-OMe)

Solvent-Dependent Shift Variations

Solvent choice critically affects the amide carbonyl resonance due to hydrogen bonding.

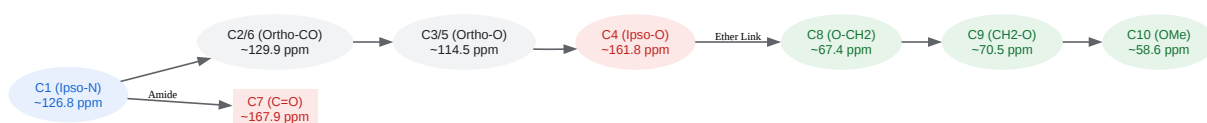
Table 2: Solvent Effects on Key Functional Groups

Solvent	C=O[2][3][4][5] Shift (ppm)	Mechanism of Action	Recommendation
DMSO-d ₆	~167.9	Strong H-bond acceptor; deshields C=O.	Primary Choice. Best solubility and peak separation.
Methanol-d ₄	~169.5	H-bond donor/acceptor; dynamic exchange.	Secondary. Use if DMSO signal overlaps with impurities.
CDCl ₃	~166.2	Weak interaction; C=O shielded relative to DMSO.	Avoid. Poor solubility for benzamides; broad NH peaks.

Structural Visualization & Assignment Logic

Molecular Numbering Scheme

The following diagram defines the carbon positions referenced in the tables above.

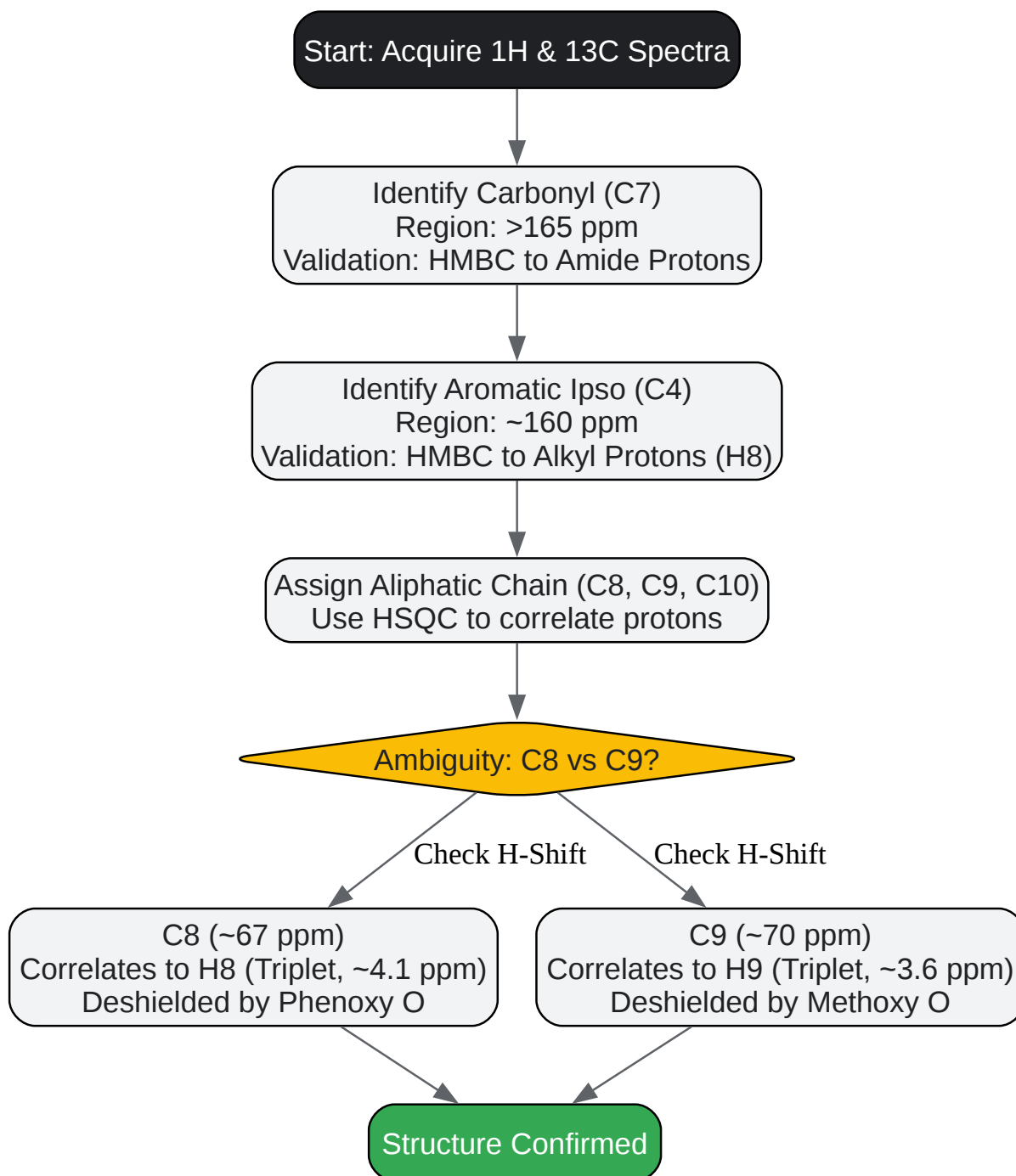


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Caption: Carbon numbering and predicted chemical shifts for **4-(2-methoxyethoxy)benzamide** in DMSO-d₆.

Assignment Workflow (Self-Validating Protocol)

To ensure data integrity, follow this logical flow. This prevents misassignment of the aliphatic chain carbons (C8 vs C9).



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Caption: Logic flow for distinguishing the ethylene glycol chain carbons using 2D NMR correlations.

Experimental Protocol: High-Fidelity Acquisition

To replicate these results and ensure quantitative accuracy (especially for the quaternary C4 and C7 carbons), strictly adhere to these parameters.

Sample Preparation

- Mass: Weigh 15-20 mg of the dried solid.
- Solvent: Add 0.6 mL DMSO-d₆ (99.9% D).
 - Tip: If the sample is cloudy, sonicate for 30 seconds. Do not heat above 40°C to avoid amide degradation.
- Tube: Use a high-precision 5mm NMR tube (e.g., Wilmad 528-PP) to minimize shimming errors.

Instrument Parameters (400 MHz Base Frequency)

- Pulse Sequence:zgpg30 (Power-gated decoupling) to minimize NOE enhancement bias on quaternary carbons.
- Spectral Width: 240 ppm (to capture Carbonyls and potential impurities).
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds.
 - Why? The quaternary carbons (C1, C4, C7) have long T1 relaxation times. A short D1 will suppress these peaks, making them invisible or non-integrable.
- Scans (NS): Minimum 1024 scans for adequate S/N ratio on the quaternary carbons.
- Temperature: 298 K (25°C).

References

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